

Application Notes and Protocols for Studying Lipid Droplet Formation

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Compound of Interest

Compound Name: FR194738

Cat. No.: B2602236

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Introduction

Lipid droplets (LDs) are dynamic organelles crucial for cellular energy homeostasis, lipid storage, and signaling. Their dysregulation is implicated in various metabolic diseases, including obesity, type 2 diabetes, and non-alcoholic fatty liver disease (NAFLD).

Understanding the mechanisms of LD formation is therefore a key area of research. This document provides detailed application notes and protocols for utilizing chemical inhibitors to study the pathways of lipid droplet biogenesis.

While the query specified **FR194738**, it is important to clarify its primary mechanism. **FR194738** is a potent inhibitor of squalene epoxidase, an enzyme in the cholesterol biosynthesis pathway. [1][2] It is primarily used to study cholesterol metabolism. For the direct study of triglyceride-rich lipid droplet formation, inhibitors of Diacylglycerol Acyltransferase (DGAT) are the more specific and appropriate tools, as DGAT catalyzes the final, committed step in triglyceride synthesis.[3][4][5]

This document will therefore cover both:

- **FR194738:** For studying the role of the cholesterol synthesis pathway.
- **DGAT1 Inhibitors:** As the primary tool for investigating triglyceride-rich lipid droplet formation.

Section 1: FR194738 - An Inhibitor of Cholesterol

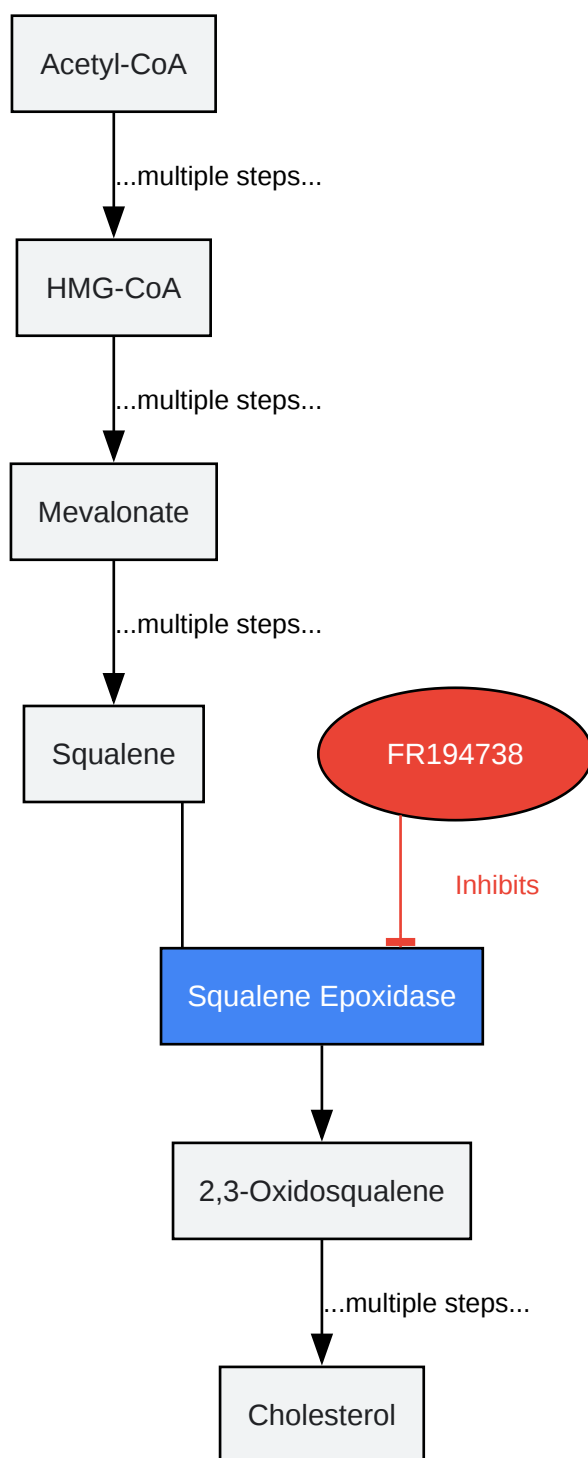
Biosynthesis

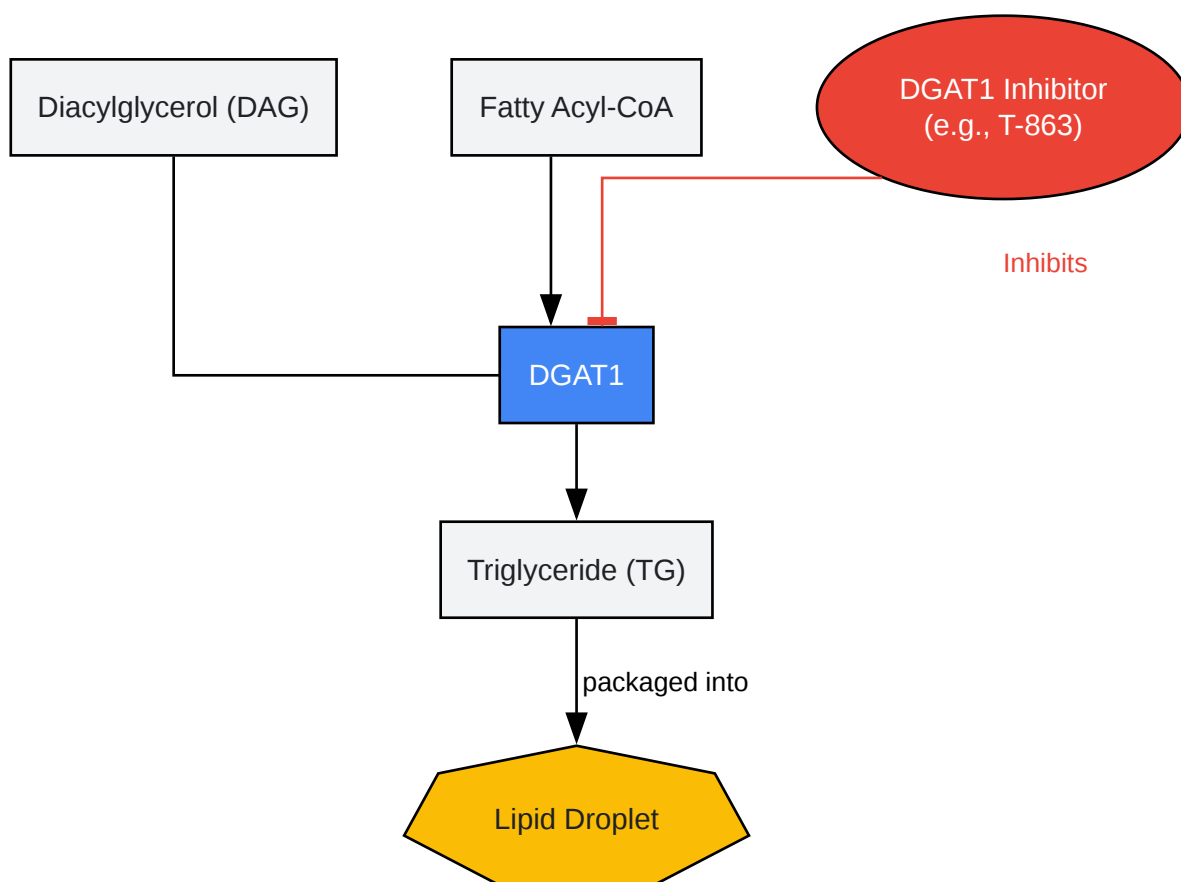
Application Note

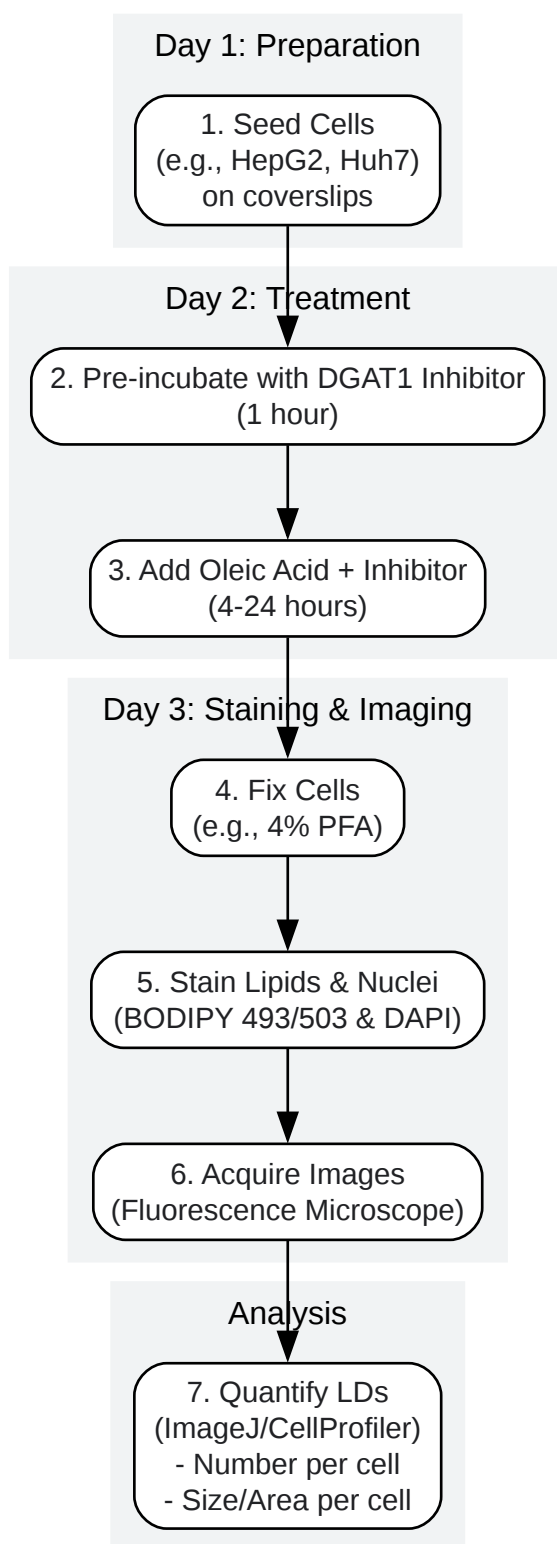
FR194738 is a selective inhibitor of squalene epoxidase, a key enzyme that catalyzes the conversion of squalene to 2,3-oxidosqualene in the cholesterol synthesis pathway.^[1] By blocking this step, **FR194738** effectively inhibits the downstream synthesis of cholesterol and leads to an accumulation of intracellular squalene.^[2] Its utility in lipid droplet research is primarily for investigating the formation of cholesterol ester-rich LDs or exploring the interplay between the cholesterol and triglyceride synthesis pathways.

Mechanism of Action: Cholesterol Synthesis Pathway

The diagram below illustrates the point of inhibition by **FR194738** in the cholesterol biosynthesis pathway.







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